

Commercial Sourcing and Technical Data for 3-(Bromomethyl)-3-fluorooxetane

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Compound of Interest

Compound Name: 3-(Bromomethyl)-3-fluorooxetane

Cat. No.: B1289158

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For researchers, scientists, and drug development professionals engaged in the synthesis of novel chemical entities, the timely acquisition of high-quality, well-characterized building blocks is paramount. **3-(Bromomethyl)-3-fluorooxetane**, a key intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals, is valued for its ability to introduce fluorinated oxetane moieties.^[1] This strategic incorporation can enhance metabolic stability, membrane permeability, and binding affinity of active pharmaceutical ingredients. This guide provides an in-depth overview of the commercial suppliers of **3-(Bromomethyl)-3-fluorooxetane** (CAS No. 865451-86-1), along with available technical data to aid in its procurement and application.

Supplier and Specification Overview

A number of chemical suppliers offer **3-(Bromomethyl)-3-fluorooxetane**, typically synthesized for research and development purposes. The compound is identifiable by its CAS number 865451-86-1. While purity levels are generally high, it is crucial for researchers to obtain lot-specific certificates of analysis to confirm identity and purity before use. The following table summarizes the publicly available data from various commercial suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Conditions
Capot Chemical	865451-86-1	C4H6BrFO	168.99	Not specified	Not specified
Covethouse	865451-86-1	C4H6BrFO	168.99	Not specified	Sealed in dry, 2-8°C[2]
Aribo Biotechnology	865451-86-1	C4H6BrFO	168.9922	97.00%	Not specified
Apollo Scientific	865451-86-1	Not specified	Not specified	Not specified	Not specified
Aaron-chem	865451-86-1	C4H6BrFO	168.9922	Not specified	Not specified
MySkinRecipes	865451-86-1	Not specified	Not specified	97%	Not specified
BIOFOUNT	865451-86-1	C4H6OFBr	168.99	Not specified	-4°C (1-2 weeks), -20°C (1-2 years)[3]

Experimental Protocols and Characterization

Detailed experimental protocols for the synthesis of **3-(Bromomethyl)-3-fluorooxetane** are proprietary to the commercial suppliers. However, the general synthetic strategies for similar fluorinated oxetanes have been reported in scientific literature. These methods often involve multi-step sequences starting from commercially available precursors.

For quality control and characterization, suppliers typically provide a Certificate of Analysis (CoA) and a Safety Data Sheet (SDS). Analytical techniques commonly employed for the characterization of such compounds include:

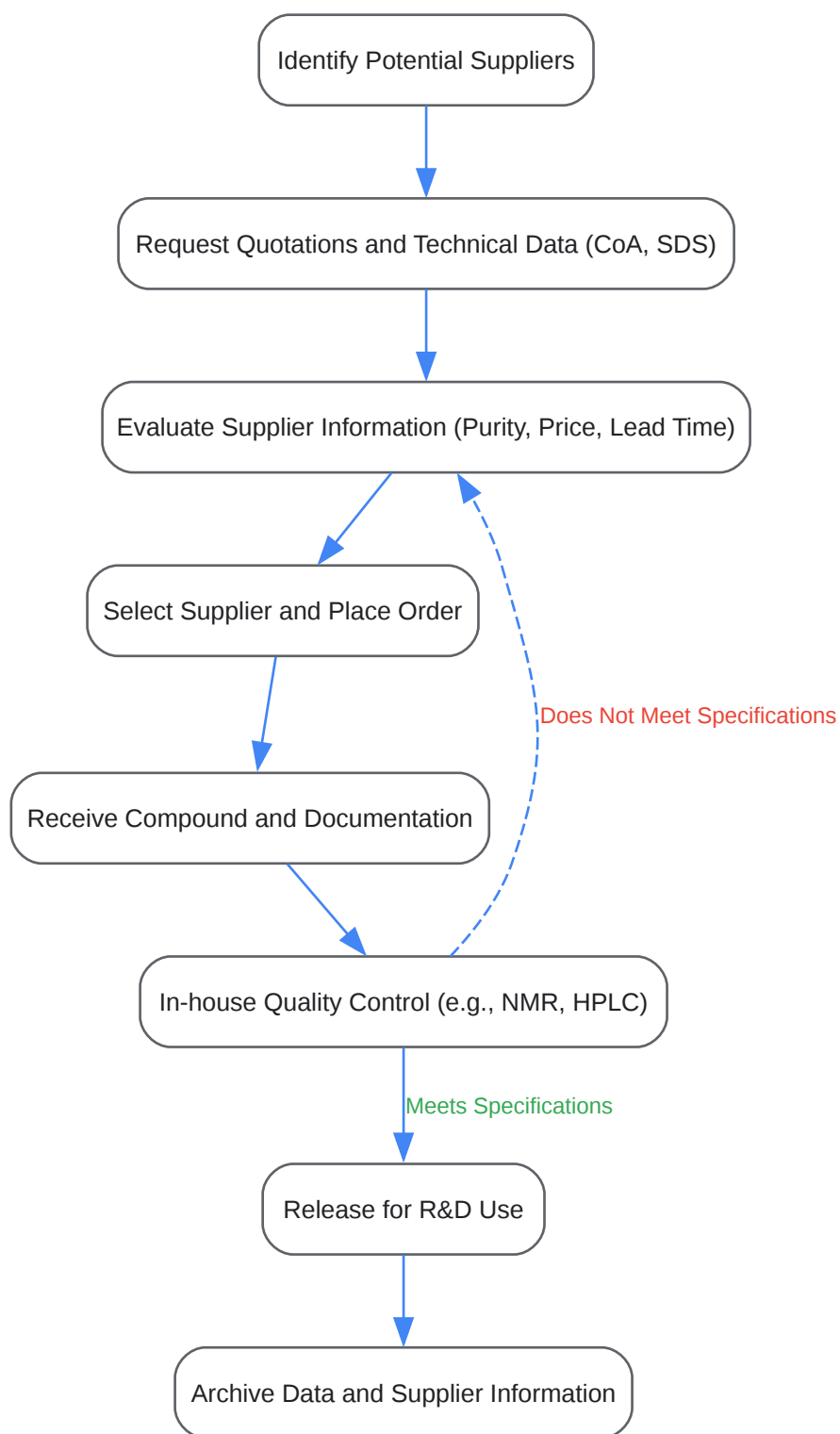
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{19}F NMR are essential to confirm the chemical structure and the presence of the fluorine atom.

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

BIOFOUNT explicitly mentions the availability of NMR, CoA, HPLC, and MSDS for their product, indicating a robust quality control process.^[3] Researchers are strongly advised to request and review these documents from their chosen supplier prior to purchase and use.

Sourcing and Quality Control Workflow

The following diagram illustrates a recommended workflow for sourcing and ensuring the quality of **3-(Bromomethyl)-3-fluorooxetane** for research and development purposes.



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Sourcing and QC Workflow

This workflow emphasizes the importance of verifying the quality of the procured material in-house before its integration into critical experiments, thereby ensuring the reliability and reproducibility of research outcomes.

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References

- 1. 3-(Bromomethyl)-3-fluorooxetane [myskinrecipes.com]
- 2. covethouse.eu [covethouse.eu]
- 3. bio-fount.com [bio-fount.com]
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